

# Application Notes and Protocols for PF-00356231 Hydrochloride Stock Solutions

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## Compound of Interest

Compound Name: PF-00356231 hydrochloride

Cat. No.: B2911479

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## Introduction

**PF-00356231 hydrochloride** is a potent, specific, and non-peptidic inhibitor of matrix metalloproteinase-12 (MMP-12).<sup>[1]</sup> MMPs are a family of zinc-dependent endopeptidases involved in the degradation of extracellular matrix components, playing a crucial role in tissue remodeling, inflammation, and cancer progression.<sup>[2]</sup> Due to its inhibitory action, **PF-00356231 hydrochloride** serves as a valuable tool in studying the pathological and physiological roles of MMP-12 and for the development of therapeutics targeting MMP-mediated diseases.

Accurate preparation and storage of **PF-00356231 hydrochloride** stock solutions are critical for ensuring experimental reproducibility and the integrity of research data. This document provides a detailed protocol for the preparation, handling, and storage of these solutions.

## Physicochemical Properties and Inhibitory Activity

A summary of the key properties of **PF-00356231 hydrochloride** is presented below. This information is essential for accurate calculations and handling of the compound.

| Property             | Value                                                             |
|----------------------|-------------------------------------------------------------------|
| Molecular Formula    | C <sub>25</sub> H <sub>21</sub> ClN <sub>2</sub> O <sub>3</sub> S |
| Molecular Weight     | 464.96 g/mol                                                      |
| Appearance           | Solid                                                             |
| Purity               | ≥98%                                                              |
| Solubility           | DMSO: 18.9 mg/mL (40.6 mM)[3]                                     |
| Storage (Solid)      | -20°C for up to 3 years[3]                                        |
| Storage (in Solvent) | -80°C for up to 1 year[3]                                         |

Inhibitory Activity (IC<sub>50</sub>)

| Target | IC <sub>50</sub> |
|--------|------------------|
| MMP-12 | 1.4 μM[1]        |
| MMP-13 | 0.65 nM[1]       |
| MMP-9  | 0.98 μM[1]       |
| MMP-3  | 0.39 μM[1]       |
| MMP-8  | 1.7 μM[1]        |

## Experimental Protocols

### Safety Precautions

Always handle chemical compounds in a laboratory setting with appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves. When handling the powdered form, it is advisable to work in a chemical fume hood to avoid inhalation.

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many in vitro assays.

Materials:

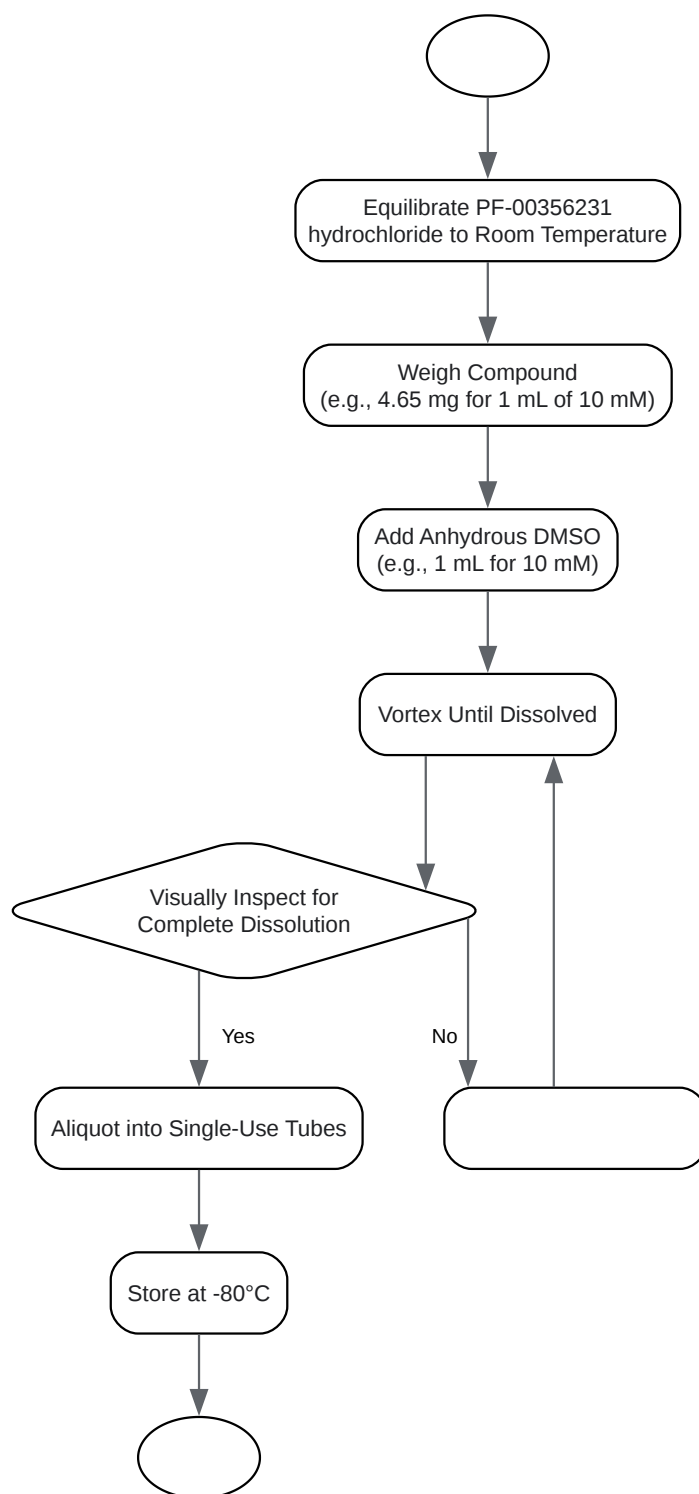
- **PF-00356231 hydrochloride** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated pipettes
- Vortex mixer
- Water bath or sonicator (optional)

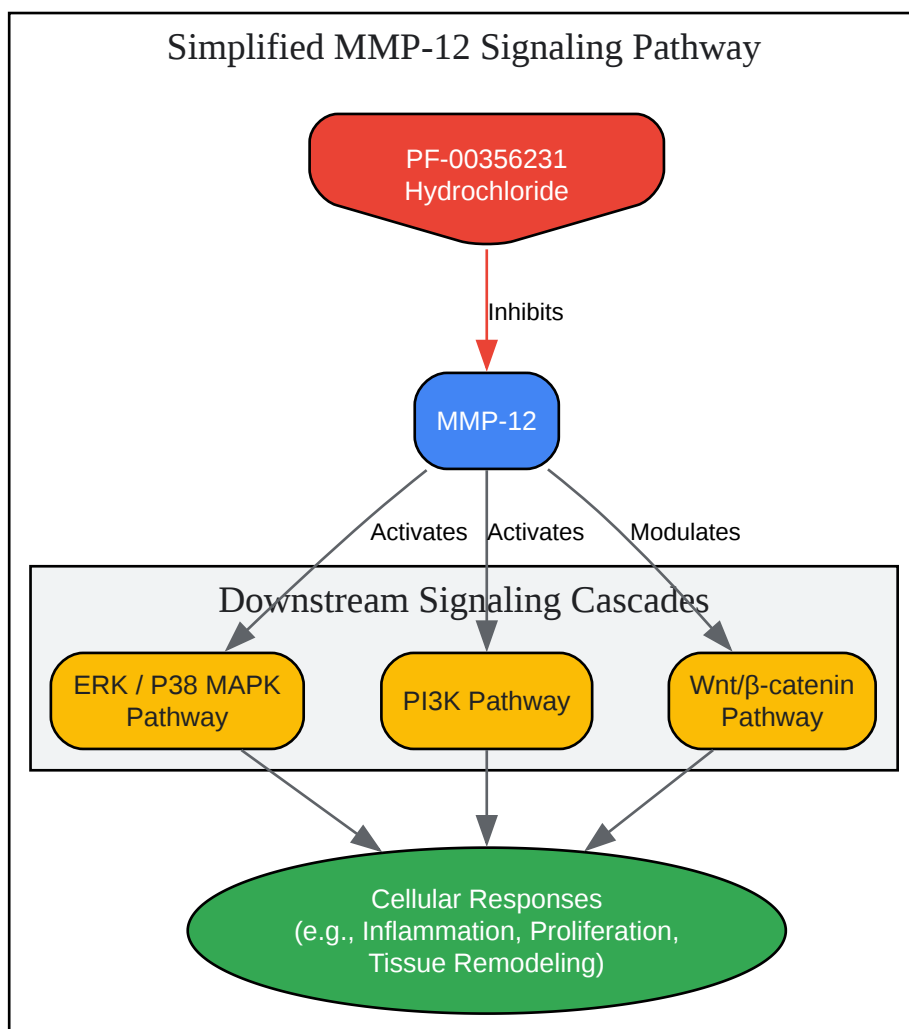
Procedure:

- **Equilibration:** Before opening, allow the vial of **PF-00356231 hydrochloride** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents moisture condensation, which can affect the compound's stability.
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of **PF-00356231 hydrochloride** powder. To prepare 1 mL of a 10 mM stock solution, you will need 4.65 mg of the compound ( $\text{Mass} = 10 \text{ mmol/L} * 0.001 \text{ L} * 464.96 \text{ g/mol}$ ).
- **Dissolving:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed powder. For a 10 mM stock solution with 4.65 mg of the compound, add 1 mL of DMSO.
- **Mixing:** Securely cap the vial and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution against a light source to ensure no particulates remain.

- **Aiding Dissolution (if necessary):** If the compound does not fully dissolve, gentle warming in a 37°C water bath for a few minutes or brief sonication can aid in dissolution. Ensure the solution returns to room temperature before storage.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 µL) in sterile, light-protected microcentrifuge tubes. Store the aliquots at -80°C for long-term storage (up to 1 year).<sup>[3]</sup>

## Workflow for Preparing PF-00356231 Hydrochloride Stock Solution





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## References

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|æ±HTJäHTJé¹°CCHAFCHTJ©æVTSFADæSTæSTHTJéSGCOCsâHEL-râSS3, [ptgcn.com]
- To cite this document: BenchChem. [Application Notes and Protocols for PF-00356231 Hydrochloride Stock Solutions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2911479/docs#application-notes-and-protocols-for-pf-00356231-hydrochloride-stock-solutions]

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